

Sodium Antimonate: A Comprehensive Technical Guide to Laboratory Safety

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Compound of Interest

Compound Name: Sodium antimonate

Cat. No.: B085099

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the material safety data for **sodium antimonate**, tailored for its handling and use in a laboratory setting. The following sections detail the physical and chemical properties, toxicological data, occupational exposure limits, and recommended safety protocols.

Physical and Chemical Properties

Sodium antimonate is a white, odorless, powdered solid.^[1] Key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	References
Chemical Formula	NaSbO ₃	[2]
Molecular Weight	192.75 g/mol	[3]
Appearance	White powder	[1]
Odor	Odorless	[1]
Melting Point	>375 °C	[4]
Boiling Point	Not applicable	[5]
Density	3.7 g/mL at 25 °C	[4]
Solubility	Slightly soluble in water. Soluble in tartaric acid, sodium sulfide solution, and concentrated sulfuric acid. Insoluble in acetic acid, dilute alkali, and dilute inorganic acid.	[6]

Toxicological Data

The toxicological properties of **sodium antimonate** have not been fully investigated, and much of the available data is based on analogy with other antimony compounds.[5] It is classified as harmful if swallowed or inhaled.[7]

Toxicity Endpoint	Result	Species	References
Acute Oral Toxicity (LD50)	> 2,000 mg/kg	Rat	[5]
Acute Inhalation Toxicity (LC50)	> 5.4 mg/L (4 hours)	Rat	[5]
Skin Irritation	Mild irritant (Primary Irritation Index of 0.3)	Rabbit	[8]
Eye Irritation	May cause mild irritation	Rabbit	[5]
Specific Target Organ Toxicity (Prolonged Exposure)	May cause irritation of the eyes, nose, and respiratory system; potential effects on the kidneys.	Not specified	[5]

Occupational Exposure Limits

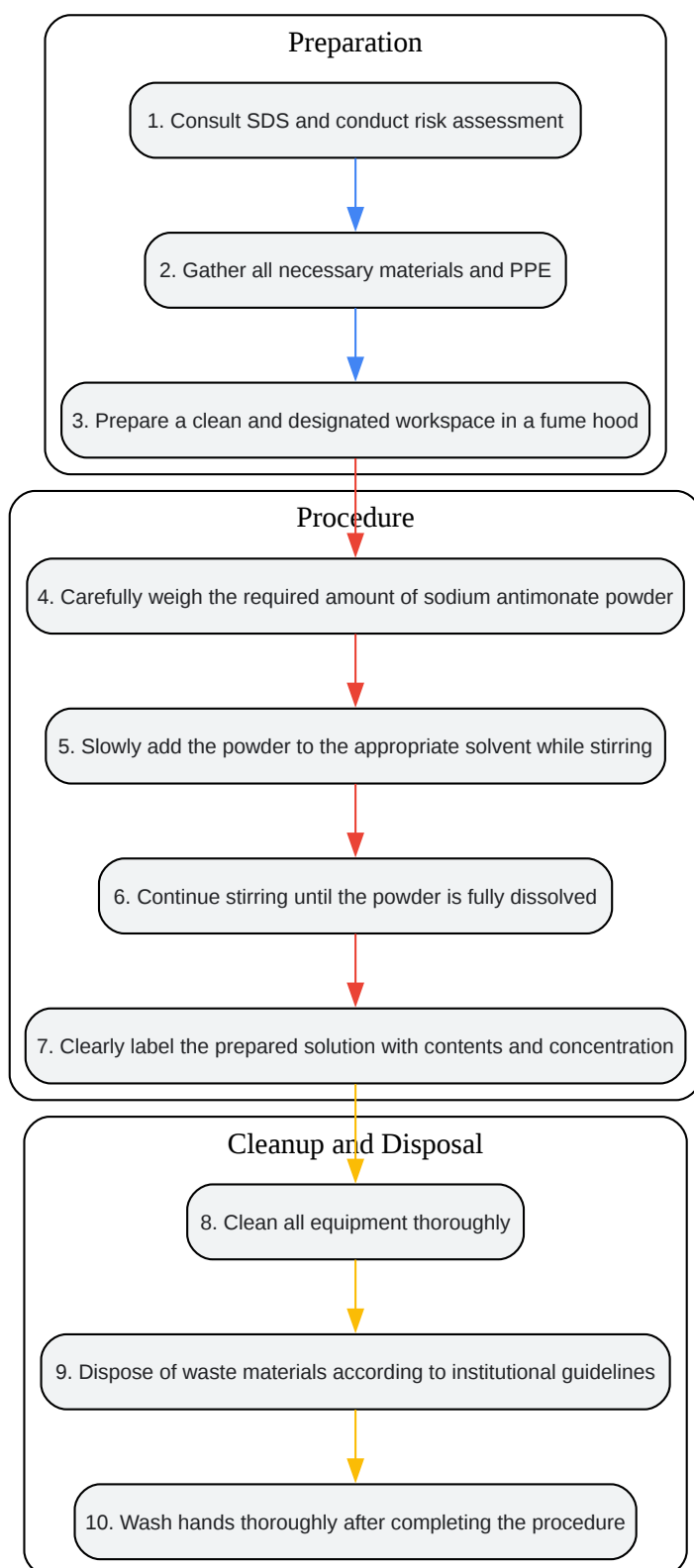
To minimize the risk of adverse health effects from occupational exposure, the following exposure limits for antimony and its compounds have been established.

Organization	Limit (as Sb)	Notes	References
ACGIH (TLV-TWA)	0.5 mg/m ³	Threshold Limit Value - Time-Weighted Average	[1]
OSHA (PEL-TWA)	0.5 mg/m ³	Permissible Exposure Limit - Time-Weighted Average	[5]
NIOSH (REL-TWA)	0.5 mg/m ³	Recommended Exposure Limit - Time-Weighted Average	[5]

Experimental Protocols

4.1. Standard Operating Procedure for Preparing a **Sodium Antimonate** Solution

This protocol outlines the essential steps for safely preparing a solution of **sodium antimonate** in a laboratory setting.



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Standard Operating Procedure for Solution Preparation.

Safe Handling and Storage Workflow

Adherence to proper handling and storage procedures is critical to ensure laboratory safety. The following workflow illustrates the key stages for managing **sodium antimonate** from receipt to disposal.

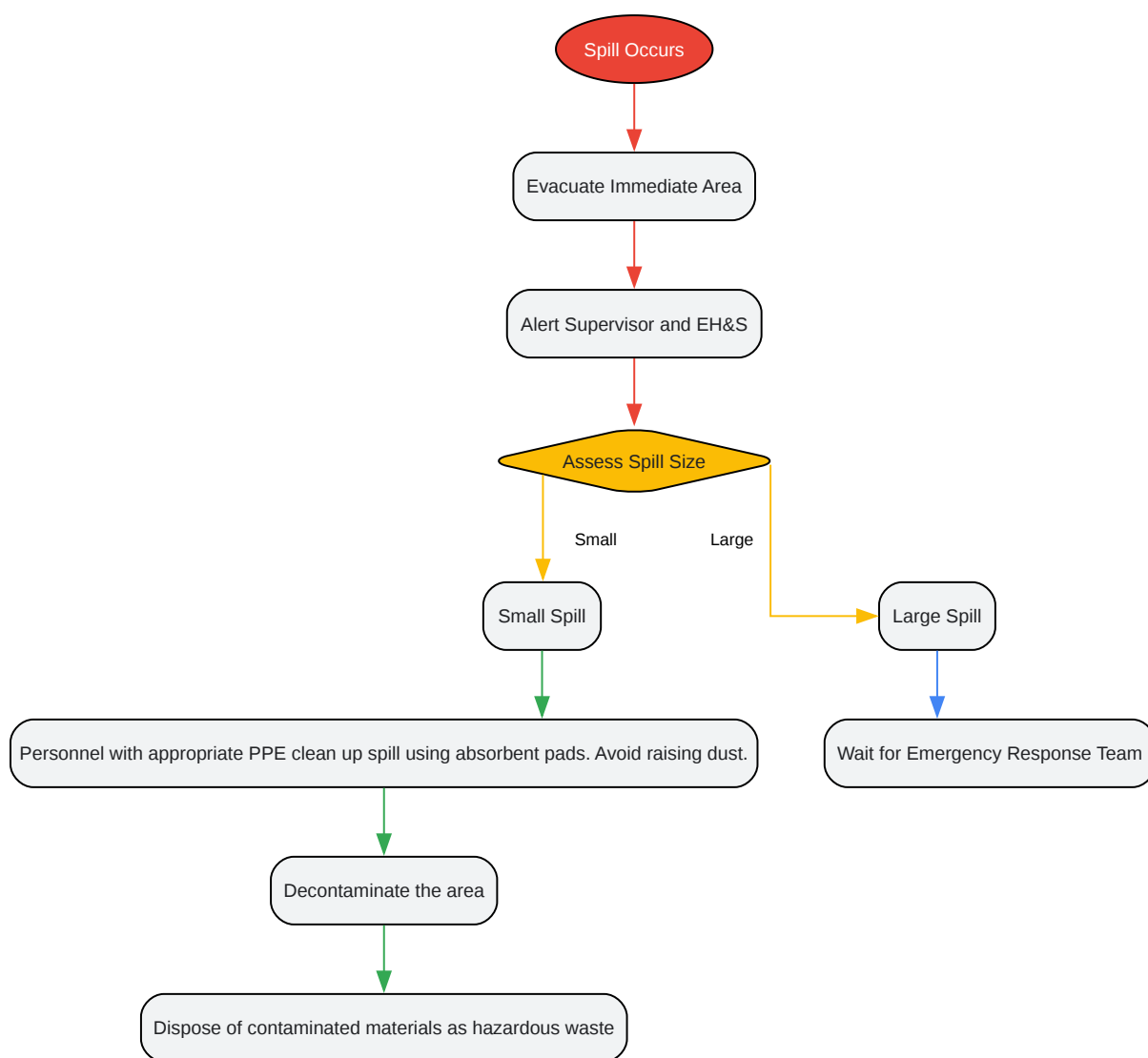


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Workflow for Safe Handling and Disposal.

Emergency Procedures: Spill Response

In the event of a **sodium antimonate** spill, a structured and calm response is necessary to mitigate risks. The following decision tree outlines the appropriate steps.



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Decision Tree for Spill Response.

Disclaimer: This guide is intended for informational purposes and should not be considered a substitute for a formal risk assessment or institutional safety protocols. Always consult the most up-to-date Safety Data Sheet (SDS) for **sodium antimonate** and follow all applicable local, state, and federal regulations.

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